Application Notes and Protocols: Formulation of Benzisothiazole Sulphoxide for Drug Delivery

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Compound of Interest	
Compound Name:	*Benzisothiazole sulphoxide*
CAS No.:	*128396-56-5*
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Introduction: The Therapeutic Potential of **Benzisothiazole Sulphoxide** and the Necessity for Advanced Drug Delivery Systems

The benzisothiazole scaffold is a cornerstone in medicinal chemistry, with its derivatives exhibiting a wide spectrum of pharmacological activities, including anticancer, anti-inflammatory, antimicrobial, and antiviral properties.[1] **Benzisothiazole sulphoxide**, a distinct derivative, holds significant promise as a therapeutic agent. However, like many heterocyclic compounds, its clinical translation is often hampered by poor aqueous solubility, which can lead to low bioavailability and suboptimal therapeutic efficacy.[2][3] This limitation necessitates the development of advanced drug delivery systems to enhance its solubility, prolong its circulation time, and enable targeted delivery to diseased tissues.

This comprehensive guide provides detailed protocols for the formulation of **benzisothiazole sulphoxide** into two clinically relevant drug delivery platforms: polymeric nanoparticles and liposomes. These nanocarriers can protect the drug from premature degradation, improve its pharmacokinetic profile, and potentially reduce off-target side effects.[4] The protocols outlined

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below are designed for researchers, scientists, and drug development professionals, offering a robust framework for the preclinical development of **benzisothiazole sulphoxide** formulations.

Physicochemical Properties of Benzisothiazole Analogues

A thorough understanding of the physicochemical properties of the active pharmaceutical ingredient (API) is paramount for the rational design of a drug delivery system. While experimental data for **benzisothiazole sulphoxide** is limited, the properties of the closely related compound, 1,2-benzisothiazol-3(2H)-one, provide valuable insights.

Property	1,2-Benzisothiazol-3(2H)-one	Benzisothiazole Sulphoxide (Computed)	Reference
Molecular Formula	C_7H_5NOS	$C_{11}H_{13}N_3OS$	[2][3][5]
Molecular Weight	151.19 g/mol	235.31 g/mol	[2][3][5]
Appearance	White to off-white crystalline powder	-	[2][3]
Melting Point	154-158 °C	-	[2][3]
Water Solubility	1 g/L (poorly soluble)	-	[2]
Solubility in Organic Solvents	Soluble in DMSO, methanol, dichloromethane	-	[3]

The low aqueous solubility of the benzisothiazole core underscores the need for enabling formulation strategies.

Formulation Strategies and Protocols

The following sections provide detailed, step-by-step protocols for the preparation of polymeric nanoparticles and liposomes encapsulating **benzisothiazole sulphoxide**. The choice between these formulations will depend on the specific therapeutic application, desired release kinetics, and target tissue.

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Polymeric Nanoparticle Formulation via Emulsification-Solvent Evaporation

This method is well-suited for encapsulating hydrophobic drugs like **benzisothiazole sulphoxide** into a biodegradable polymeric matrix. The resulting nanoparticles can provide sustained release and can be surface-modified for targeted delivery.

- Poly(D,L-lactide-co-glycolide) (PLGA): PLGA is a biocompatible and biodegradable polymer approved by the FDA for therapeutic use. Its degradation rate can be tuned by altering the lactide-to-glycolide ratio, allowing for controlled drug release.
- Poly(vinyl alcohol) (PVA): PVA is used as a stabilizer to prevent nanoparticle aggregation during formulation and storage. It forms a protective layer on the nanoparticle surface.
- Dichloromethane (DCM): DCM is a volatile organic solvent that efficiently dissolves both PLGA and **benzisothiazole sulphoxide**. Its low boiling point facilitates its removal by evaporation.

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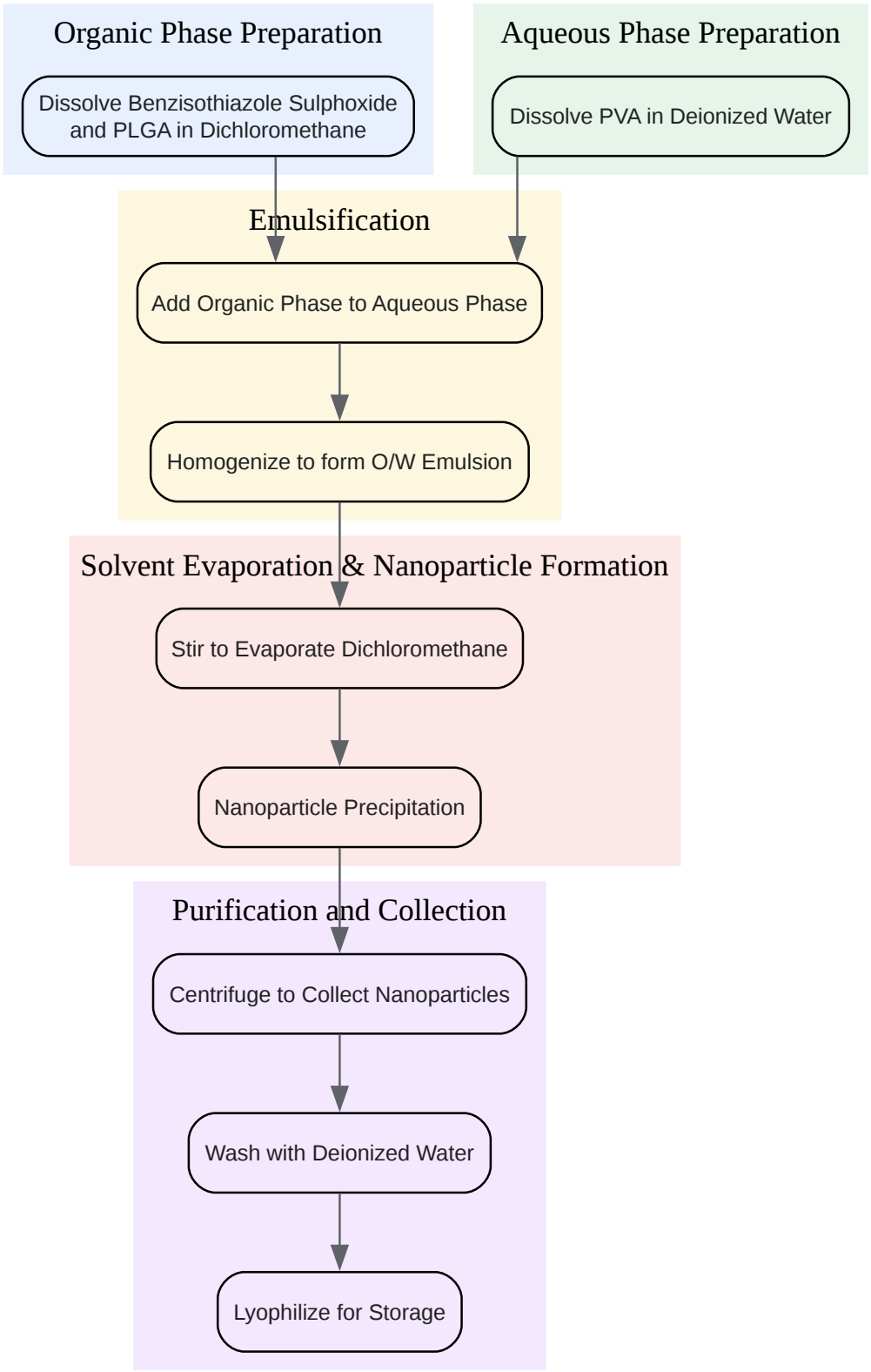

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Caption: Emulsification-Solvent Evaporation Workflow.

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- Organic Phase Preparation:
  - Accurately weigh 10 mg of **benzisothiazole sulphoxide** and 100 mg of PLGA (50:50).
  - Dissolve both components in 2 mL of dichloromethane in a glass vial.
- Aqueous Phase Preparation:
  - Prepare a 1% (w/v) PVA solution by dissolving 100 mg of PVA in 10 mL of deionized water.
- Emulsification:
  - Add the organic phase to the aqueous phase while stirring at high speed (e.g., 1000 rpm) using a magnetic stirrer.
  - Homogenize the mixture using a probe sonicator or a high-pressure homogenizer to form a fine oil-in-water (O/W) emulsion.
- Solvent Evaporation:
  - Leave the emulsion stirring at room temperature for at least 4 hours to allow for the complete evaporation of dichloromethane. This will lead to the precipitation of the polymer and the formation of solid nanoparticles.
- Nanoparticle Collection and Purification:
  - Centrifuge the nanoparticle suspension at a high speed (e.g., 15,000 rpm) for 20 minutes to pellet the nanoparticles.
  - Discard the supernatant and resuspend the nanoparticle pellet in deionized water.
  - Repeat the centrifugation and washing steps twice more to remove any residual PVA and unencapsulated drug.
- Lyophilization:
  - Resuspend the final nanoparticle pellet in a cryoprotectant solution (e.g., 5% trehalose in deionized water).

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- Freeze the suspension and lyophilize for 48 hours to obtain a dry nanoparticle powder, which can be stored for long-term use.

Liposomal Formulation via Thin-Film Hydration

Liposomes are vesicular structures composed of a lipid bilayer that can encapsulate both hydrophilic and hydrophobic drugs.[4] This method is a classic and reliable way to prepare multilamellar vesicles (MLVs), which can then be downsized to form small unilamellar vesicles (SUVs).

- Phosphatidylcholine (PC) and Cholesterol: PC is the primary lipid component, forming the bilayer structure. Cholesterol is included to modulate the fluidity and stability of the liposomal membrane.
- Thin-Film Hydration: This technique ensures that the lipids are evenly dispersed before hydration, leading to the spontaneous formation of liposomes.
- Extrusion: Extrusion through polycarbonate membranes with defined pore sizes is a common method for downsizing liposomes and achieving a more uniform size distribution.

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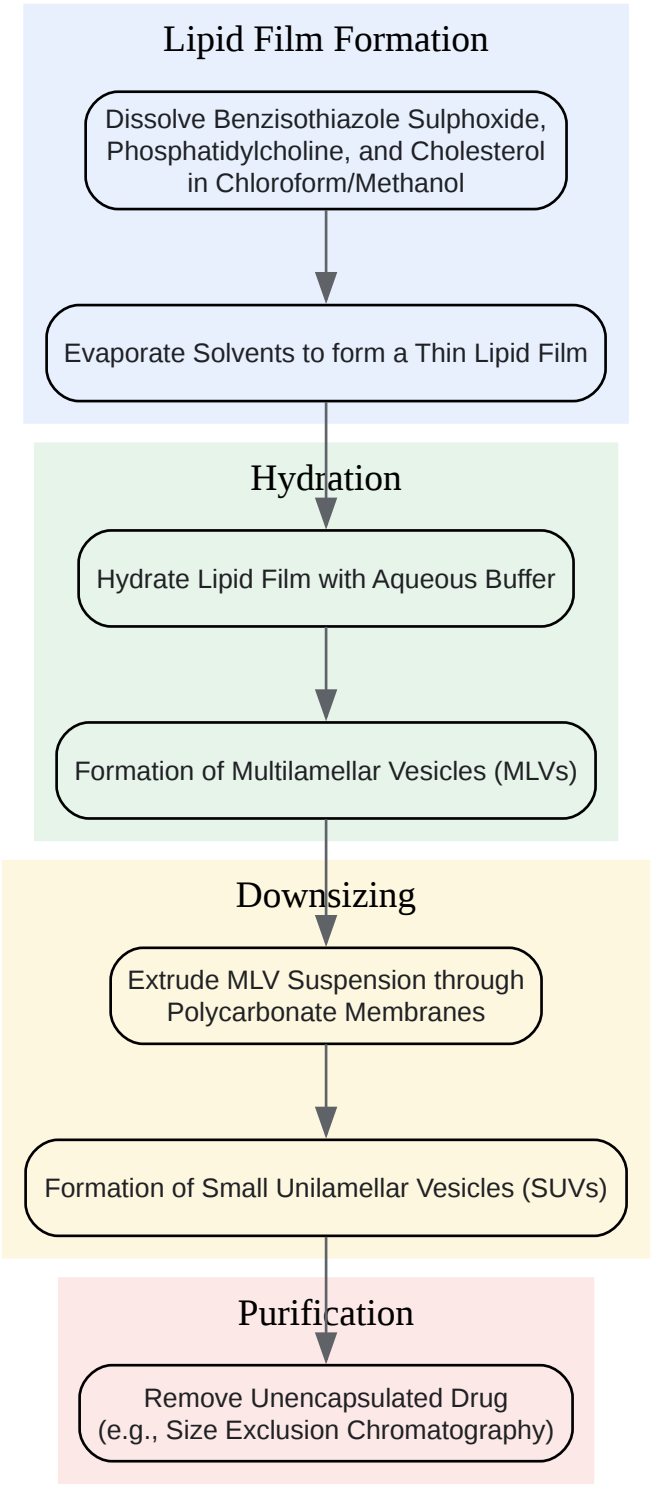

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Caption: Thin-Film Hydration and Extrusion Workflow.

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- Lipid Film Preparation:
  - In a round-bottom flask, dissolve 50 mg of phosphatidylcholine, 10 mg of cholesterol, and 5 mg of **benzisothiazole sulphoxide** in a 2:1 (v/v) mixture of chloroform and methanol.
  - Attach the flask to a rotary evaporator and rotate it in a water bath at a temperature above the lipid transition temperature (e.g., 40°C) to evaporate the organic solvents. A thin, uniform lipid film should form on the inner surface of the flask.
- Hydration:
  - Hydrate the lipid film with 5 mL of a suitable aqueous buffer (e.g., phosphate-buffered saline, pH 7.4) by rotating the flask in the water bath for 1 hour. This will result in the formation of multilamellar vesicles (MLVs).
- Downsizing:
  - To obtain a more uniform size distribution, subject the MLV suspension to several freeze-thaw cycles.
  - Extrude the suspension through a series of polycarbonate membranes with decreasing pore sizes (e.g., 400 nm, 200 nm, and 100 nm) using a handheld lipid extruder. This will produce small unilamellar vesicles (SUVs).
- Purification:
  - Remove the unencapsulated **benzisothiazole sulphoxide** by size exclusion chromatography or dialysis.

Characterization of **Benzisothiazole Sulphoxide** Formulations

Thorough characterization of the formulated nanoparticles and liposomes is essential to ensure their quality, stability, and in vivo performance.

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Characterization Technique	Parameter Measured	Typical Expected Values for Nanoparticles	Typical Expected Values for Liposomes
Dynamic Light Scattering (DLS)	Particle Size and Polydispersity Index (PDI)	100-300 nm, PDI < 0.3	80-200 nm, PDI < 0.2
Zeta Potential Analysis	Surface Charge	-10 to -30 mV	-5 to -25 mV
Transmission Electron Microscopy (TEM) / Scanning Electron Microscopy (SEM)	Morphology and Size Verification	Spherical, non-aggregated particles	Vesicular, lamellar structures
High-Performance Liquid Chromatography (HPLC)	Drug Loading and Encapsulation Efficiency	> 70% Encapsulation Efficiency	> 50% Encapsulation Efficiency
In Vitro Drug Release Study	Release Kinetics	Sustained release over 24-72 hours	Biphasic release (initial burst followed by sustained release)

In Vitro and In Vivo Evaluation

In Vitro Cell Viability Assay

The cytotoxic potential of the **benzisothiazole sulphoxide** formulations should be evaluated in relevant cancer cell lines.

- Seed cancer cells in a 96-well plate at a density of 5,000 cells per well and allow them to adhere overnight.
- Treat the cells with various concentrations of free **benzisothiazole sulphoxide**, blank nanoparticles/liposomes, and **benzisothiazole sulphoxide**-loaded nanoparticles/liposomes for 24, 48, and 72 hours.

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- After the incubation period, add MTT reagent to each well and incubate for 4 hours.
- Add a solubilizing agent (e.g., DMSO) to dissolve the formazan crystals.
- Measure the absorbance at 570 nm using a microplate reader.
- Calculate the cell viability as a percentage of the untreated control.

In Vivo Pharmacokinetic and Efficacy Studies

Animal models are crucial for evaluating the in vivo behavior of the formulations.

- Administer the free drug and the formulated **benzisothiazole sulphoxide** to rodents (e.g., rats or mice) via the intended route of administration (e.g., intravenous or oral).
- Collect blood samples at predetermined time points.
- Extract the drug from the plasma samples and quantify its concentration using a validated analytical method, such as LC-MS/MS.[6][7]
- Determine key pharmacokinetic parameters, including half-life (t½), area under the curve (AUC), and clearance (CL).
- Implant human cancer cells subcutaneously into immunocompromised mice.
- Once the tumors reach a palpable size, randomize the mice into treatment groups: vehicle control, free **benzisothiazole sulphoxide**, and **benzisothiazole sulphoxide**-loaded nanoparticles/liposomes.
- Administer the treatments according to a predetermined schedule.
- Monitor tumor growth by measuring tumor volume regularly.
- At the end of the study, euthanize the mice and excise the tumors for further analysis (e.g., histopathology, biomarker analysis).

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Putative Signaling Pathways of Benzisothiazole Derivatives in Cancer

While the precise mechanism of action for **benzisothiazole sulphoxide** is still under investigation, related benzisothiazole derivatives have been shown to target key oncoproteins and signaling pathways involved in cancer progression.[8] The following diagram illustrates a putative signaling pathway that could be a target for **benzisothiazole sulphoxide**, providing a rationale for its potential anticancer activity.

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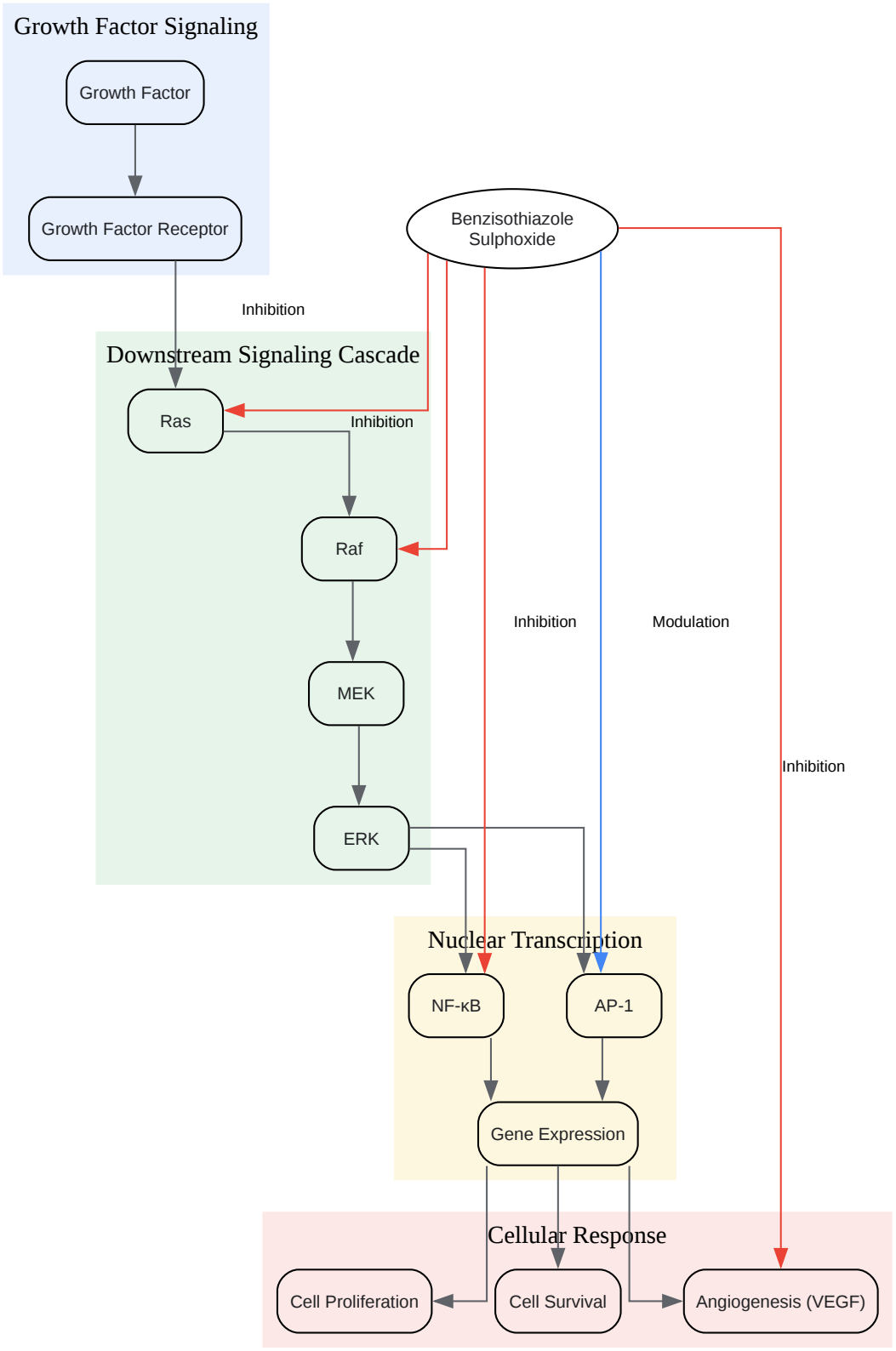

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Caption: Putative Signaling Pathways Targeted by Benzisothiazole Derivatives.

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Conclusion

The formulation of **benzisothiazole sulphoxide** into nanoparticles or liposomes represents a promising strategy to overcome its solubility limitations and enhance its therapeutic potential. The protocols and characterization methods detailed in this guide provide a solid foundation for the preclinical development of these novel drug delivery systems. Further investigation into the specific mechanisms of action and in vivo efficacy of these formulations is warranted to advance **benzisothiazole sulphoxide** towards clinical applications.

References

- Benzisothiazolinone. In: Wikipedia. ; 2023. Accessed January 27, 2024. [Link]
- Kim, H. Y., Kim, Y. J., Lee, H. J., Kim, J. H., Lee, J. H., & Kim, S. H. (2023). Analytical Method Development of Benzisothiazolinone, a Biocide, Using LC–MS/MS and a Pharmacokinetic Application in Rat Biological Matrices. Toxics, 11(1), 74. [Link]
- Kim, H. Y., Kim, Y. J., Lee, H. J., Kim, J. H., Lee, J. H., & Kim, S. H. (2023). Analytical Method Development of Benzisothiazolinone, a Biocide, Using LC-MS/MS and a Pharmacokinetic Application in Rat Biological Matrices. Toxics, 11(1), 74. [Link]
- Structural Activity Relationship and Importance of Benzothiazole Derivatives in Medicinal Chemistry: A Comprehensive Review. Bentham Science. Accessed January 27, 2024. [Link]
- Kim, H. Y., Kim, Y. J., Lee, H. J., Kim, J. H., Lee, J. H., & Kim, S. H. (2023). Benzisothiazolinone: Pharmacokinetics, Tissue Distribution, and Mass Balance Studies in Rats. Toxics, 11(4), 374. [Link]
- Akbarzadeh, A., Rezaei-Sadabady, R., Davaran, S., Joo, S. W., Zarghami, N., Hanifehpour, Y., ... & Nejati-Koshki, K. (2013). Liposome: classification, preparation, and applications. Nanoscale research letters, 8(1), 1-9.
- Benzisothiazole. PubChem. Accessed January 27, 2024. [Link]
- Da Settimo, F., Da Settimo, A., Marini, A. M., Taliani, S., Simorini, F., La Motta, C., ... & Supuran, C. T. (2016). 1, 2-Benzisothiazole Derivatives Bearing 4-, 5-, or 6-Alkyl/arylcarboxamide Moieties Inhibit Carbonic Anhydrase Isoform IX (CAIX) and Cell

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Proliferation under Hypoxic Conditions. Journal of medicinal chemistry, 59(15), 7346-7356. [Link]

- **Benzisothiazole sulphoxide**. PubChem. Accessed January 27, 2024. [Link]
- Ionic Liquid Stabilized on Magnetic Nanoparticles as Catalysts in the Synthesis of Benzothiazoles.
- (PDF) Analytical Method Development of Benzisothiazolinone, a Biocide, Using LC–MS/MS and a Pharmacokinetic Application in Rat Biological Matrices. ResearchGate. Accessed January 27, 2024. [Link]
- Singh, S., & Singh, P. (2023). Signaling Pathways Involved in the Neuroprotective Effect of Osthole: Evidence and Mechanisms. Molecular Neurobiology, 60(12), 7245-7264. [Link]
- Rahman, M. A., Islam, M. R., Rahman, M. M., Hossain, M. S., & Al-Ghamdi, A. A. (2019). Computational, in vitro and in vivo studies to evaluate anti-cancer activity of benzisothiazole derivative. BMC cancer, 19(1), 1-13. [Link]
- Cîrcu, V., Ionescu, S., & Oancea, F. (2023). Preparing a Liposome-Aided Drug Delivery System: The Entrapment and Release Profiles of Doxorubicin and 9-(N-Piperazinyl)-5-methyl-12(H)-quino [3,4-b][1][2]benzothiazinium Chloride with Human Serum Albumin. International Journal of Molecular Sciences, 24(13), 10747. [Link]
- El-Sherbiny, I. M., & El-Refaie, K. E. N. (2023). Benzothiazole Derivatives of Chitosan and Their Derived Nanoparticles: Synthesis and In Vitro and In Vivo Antibacterial Effects. Polymers, 15(16), 3469. [Link]
- In Vitro Metabolism and In Vivo Pharmacokinetics Profiles of Hydroxy-α-Sanshool. MDPI. Accessed January 27, 2024. [Link]
- Wang, C. C., Lin, S. Y., Lai, Y. H., Liu, Y. J., Hsu, Y. L., & Chen, J. J. W. (2012). Dimethyl sulfoxide promotes the multiple functions of the tumor suppressor HLJ1 through activator protein-1 activation in NSCLC cells. PloS one, 7(4), e33772. [Link]
- Mayer, L. D., Bally, M. B., Hope, M. J., & Cullis, P. R. (1986). Techniques for encapsulating bioactive agents into liposomes. Chemistry and physics of lipids, 40(2-4), 333-345.

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- Roškar, R., & Trdan Lušin, T. (2012). Analytical Methods for Quantification of Drug Metabolites in Biological Samples. In Recent Advances in Pharmaceutical Sciences II. IntechOpen.
- Wang, C. C., Lin, S. Y., Lai, Y. H., Liu, Y. J., Hsu, Y. L., & Chen, J. J. W. (2012). Dimethyl sulfoxide promotes the multiple functions of the tumor suppressor HLJ1 through activator protein-1 activation in NSCLC cells. PloS one, 7(4), e33772. [Link]
- Insight into the liposomal encapsulation of mono and bis-naphthalimides. RSC Publishing. Accessed January 27, 2024. [Link]
- Dimethyl Sulfoxide Potentiates the Anticancer Activity of Cisplatin Against the Growth of Lung Cancer Cells. ResearchGate. Accessed January 27, 2024. [Link]
- Zol, A. (2026). Ashlesha Zol, Int. J. of Pharm. Sci., 2026, Vol 4, Issue 1, 1692-1716. International Journal of Pharmaceutical Sciences, 4(1), 1692-1716.
- Insight into the liposomal encapsulation of mono and bis-naphthalimides. RSC Medicinal Chemistry. 2024;15(4):1043-1053.
- A review on biological matrices and analytical methods used for determination of drug of abuse. Journal of Applied Pharmaceutical Science. 2018;8(1):149-159.
- Advanced manufacturing of nanoparticle formulations of drugs and biologics using microfluidics. Lab on a Chip. 2023;23(23):4959-4981.

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Sources

- 1. Benzisothiazolinone: Pharmacokinetics, Tissue Distribution, and Mass Balance Studies in Rats - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Benzisothiazolinone - Wikipedia [en.wikipedia.org]
- 3. 1,2-Benzisothiazol-3(2H)-one | 2634-33-5 [chemicalbook.com]
- 4. Co-Encapsulation of Multiple Antineoplastic Agents in Liposomes by Exploring Microfluidics - PMC [pmc.ncbi.nlm.nih.gov]

- 5. Benzisothiazole sulphoxide | C11H13N3OS | CID 15698633 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Analytical Method Development of Benzisothiazolinone, a Biocide, Using LC–MS/MS and a Pharmacokinetic Application in Rat Biological Matrices - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Analytical Method Development of Benzisothiazolinone, a Biocide, Using LC-MS/MS and a Pharmacokinetic Application in Rat Biological Matrices - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. thepharmajournal.com [thepharmajournal.com]
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